

Navigating the Safe Disposal of Methyl 4-Aminobenzoate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl 4-aminobenzoate

Cat. No.: B140551

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility.

Methyl 4-aminobenzoate, a common reagent in various chemical syntheses, is classified as a hazardous substance requiring specific disposal protocols.^{[1][2]} Adherence to these procedures is essential to mitigate risks to personnel and the environment.

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **Methyl 4-aminobenzoate** with appropriate personal protective equipment (PPE). This includes wearing protective gloves, clothing, and eye/face protection.^[2] Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or fumes.^[2] In case of accidental contact, flush the affected skin or eyes with plenty of water for at least 15 minutes and seek medical attention if irritation persists.^[3]

Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **Methyl 4-aminobenzoate**, essential for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C8H9NO2	[1]
Molecular Weight	151.16 g/mol	[4]
Melting Point	110-111 °C	[5]
Appearance	Off-white to beige solid/crystals	[1][3]
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[1][2][4]

Step-by-Step Disposal Protocol

The disposal of **Methyl 4-aminobenzoate** must be managed through your institution's Environmental Health and Safety (EHS) hazardous waste program.[6] Under no circumstances should it be disposed of in regular trash or poured down the drain.[6][7]

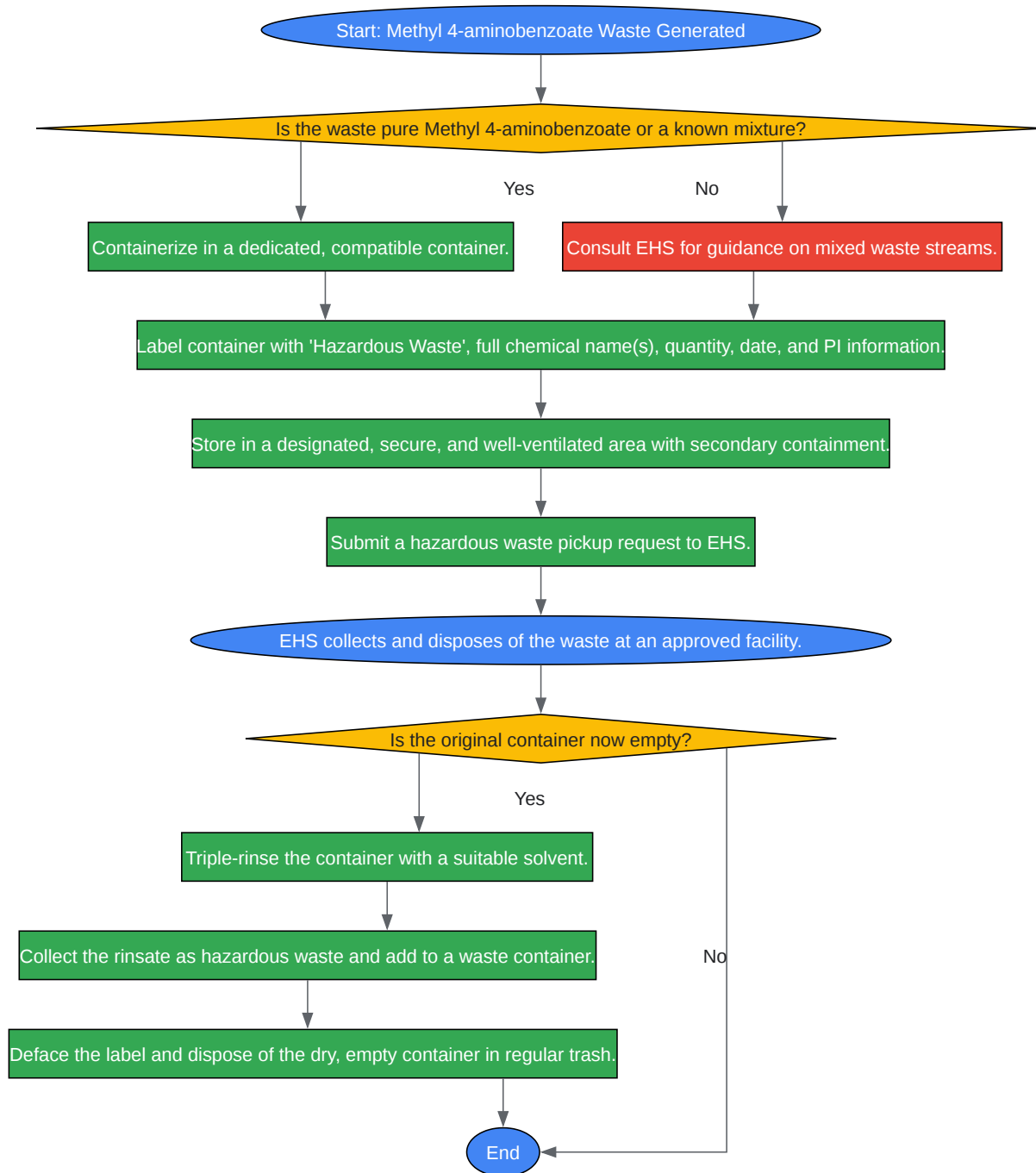
- Waste Identification and Classification:
 - **Methyl 4-aminobenzoate** is classified as a hazardous waste.[1]
 - Do not mix it with other waste streams unless explicitly permitted by your EHS department.
- Containerization:
 - Use a suitable, leak-proof container for the waste. Plastic containers are often preferred over glass when compatible.[6]
 - The container must be in good condition, with a secure, tight-fitting lid.[8]
 - Keep the container closed except when adding waste.[8][9]
- Labeling:

- As soon as waste is added, affix a hazardous waste tag provided by your EHS department.[\[6\]](#)[\[10\]](#)
- The label must include:
 - The full chemical name: "**Methyl 4-aminobenzoate**". Abbreviations are not permitted.[\[6\]](#)
 - The quantity of the waste.
 - The date of waste generation.[\[6\]](#)
 - The location of origin (e.g., building and room number).[\[6\]](#)
 - The name and contact information of the principal investigator.[\[6\]](#)
 - The words "Hazardous Waste".[\[6\]](#)
 - Appropriate hazard pictograms (e.g., irritant).[\[6\]](#)
- Storage:
 - Store the labeled waste container in a designated, well-ventilated, and secure area.[\[2\]](#)
 - Ensure segregation from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[2\]](#)
 - Secondary containment should be used to prevent spills.[\[10\]](#)
- Disposal Request:
 - Once the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS department.
 - Follow your institution's specific procedures for submitting this request, which may involve an online form or a paper form.[\[6\]](#)
- Decontamination of Empty Containers:

- An empty container that held **Methyl 4-aminobenzoate** must be triple-rinsed with a suitable solvent.^{[8][10]}
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.^{[8][10]}
- After triple-rinsing and allowing it to air dry, the container can typically be disposed of in the regular trash after defacing the original label.^{[8][10]}

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Methyl 4-aminobenzoate**.



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Caption: Disposal workflow for **Methyl 4-aminobenzoate**.

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